

# Comparative Efficacy of Diamide Insecticides: Thiotraniliprole and Chlorantraniliprole Against *Spodoptera frugiperda*

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## Compound of Interest

Compound Name: *Thiotraniliprole*

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## A Guide for Researchers and Crop Protection Professionals

The fall armyworm, *Spodoptera frugiperda*, is a formidable global pest of significant economic importance, necessitating the development and strategic deployment of effective insecticidal controls. Among the most crucial chemical classes for its management are the diamide insecticides, which act as potent activators of insect ryanodine receptors. This guide provides a comparative overview of the efficacy of two key diamide insecticides, the established Chlorantraniliprole and the more recent **Thiotraniliprole** (represented here by the closely related compound, Tetraniliprole), against *S. frugiperda*.

## Executive Summary

Both Chlorantraniliprole and the related diamide Tetraniliprole demonstrate high efficacy against *Spodoptera frugiperda*. Field studies indicate that Tetraniliprole may offer a marginal advantage in larval reduction. Laboratory bioassays consistently show Chlorantraniliprole to be highly effective, achieving high mortality rates at low concentrations. Both active ingredients represent valuable tools for the integrated pest management of *S. frugiperda*.

## Data Presentation: Efficacy Metrics

The following tables summarize key quantitative data from various studies to facilitate a clear comparison of the performance of these insecticides.

Table 1: Comparative Field Efficacy of Tetraniliprole and Chlorantraniliprole Against *Spodoptera frugiperda*

Insecticide	Formulation	Application Rate	Mean Larvae per Plant	Larval Reduction Over Control (%)	Reference
Tetraniliprole	18.18 SC	0.5 mL L <sup>-1</sup>	0.44	88.9	<a href="#">[1]</a>
Chlorantraniliprole	18.5 SC	0.4 mL L <sup>-1</sup>	0.58	85.3	<a href="#">[1]</a>

Table 2: Laboratory Bioassay Data for Chlorantraniliprole Against *Spodoptera frugiperda*

Larval Instar	Bioassay Method	LC <sub>50</sub> (mg/L)	Mortality (%)	Exposure Time (h)	Reference
3rd Instar	Diet Incorporation	2.781	-	48	<a href="#">[2]</a>
2nd Instar	Leaf Dip	-	100	48	<a href="#">[3]</a>
3rd Instar	Topical Application	LD <sub>50</sub> : 0.006 µg/g	-	48	<a href="#">[4]</a>
5th Instar	Leaf Dip	-	>90	24	<a href="#">[5]</a>

## Experimental Protocols

Detailed methodologies are crucial for the interpretation and replication of efficacy studies. Below are summaries of the experimental protocols used in the cited research.

### Field Efficacy Trial Protocol

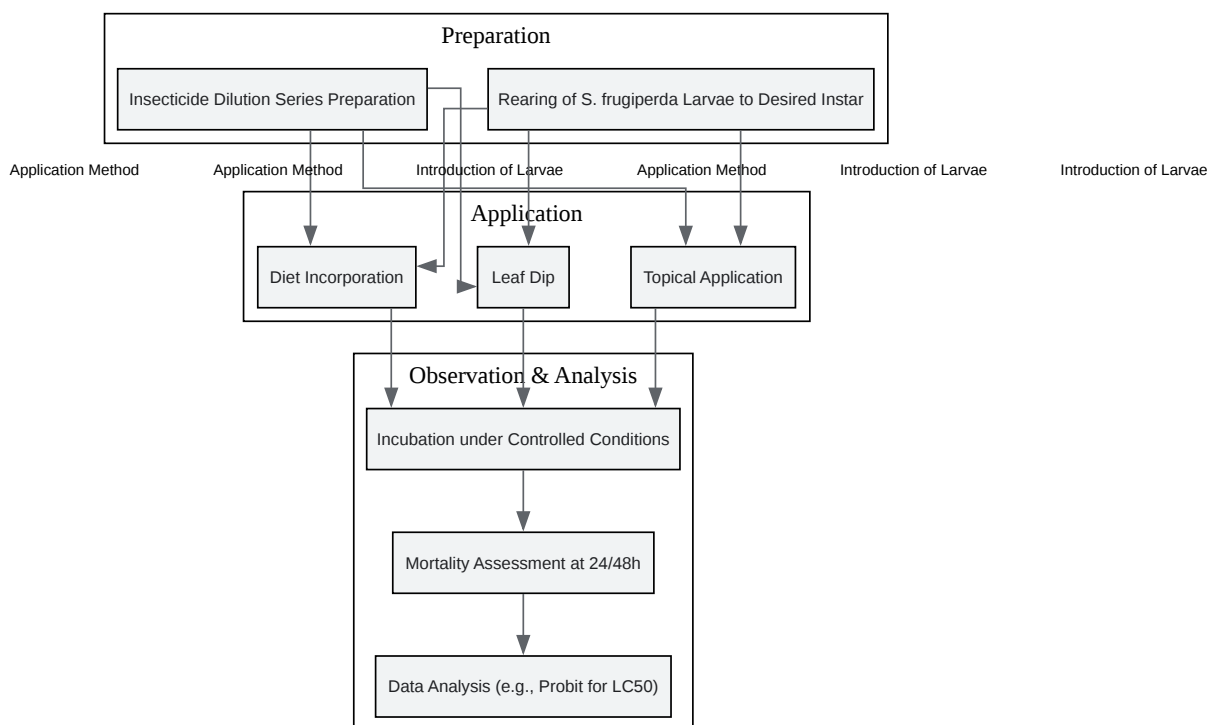
A field experiment was conducted to evaluate the efficacy of different insecticides against the fall armyworm. The experiment was laid out in a Randomized Block Design with multiple replications. Insecticide treatments, including Tetraniliprole 18.18 SC at 0.5 mL L<sup>-1</sup> and Chlorantraniliprole 18.5 SC at 0.4 mL L<sup>-1</sup>, were applied as foliar sprays. Observations on the number of larvae per plant were recorded at specified intervals after application. The percentage of larval reduction over the untreated control was then calculated to determine the efficacy of each treatment.[1]

## Laboratory Bioassay Protocols

- **Diet Incorporation Bioassay:** The toxicity of Chlorantraniliprole was determined using a diet incorporation method. Various concentrations of the insecticide were mixed into an artificial diet and provided to third-instar *S. frugiperda* larvae. Mortality was assessed after 48 hours of exposure. The LC<sub>50</sub> value, the concentration required to kill 50% of the test population, was calculated using probit analysis.[2]
- **Leaf Dip Bioassay:** Maize leaves were dipped in different concentrations of insecticide solutions for a specified duration. After air-drying, the treated leaves were placed in Petri dishes, and second or fifth-instar *S. frugiperda* larvae were introduced. Mortality was recorded at various time intervals, typically 24 and 48 hours after treatment.[3][5]
- **Topical Application Bioassay:** The toxicity of Chlorantraniliprole was also assessed through topical application. A micro-applicator was used to apply a precise volume (e.g., 1 µL) of different insecticide concentrations directly onto the dorsal thorax of third-instar larvae. The treated larvae were then transferred to individual containers with an artificial diet. Mortality was recorded after 48 hours.[4]

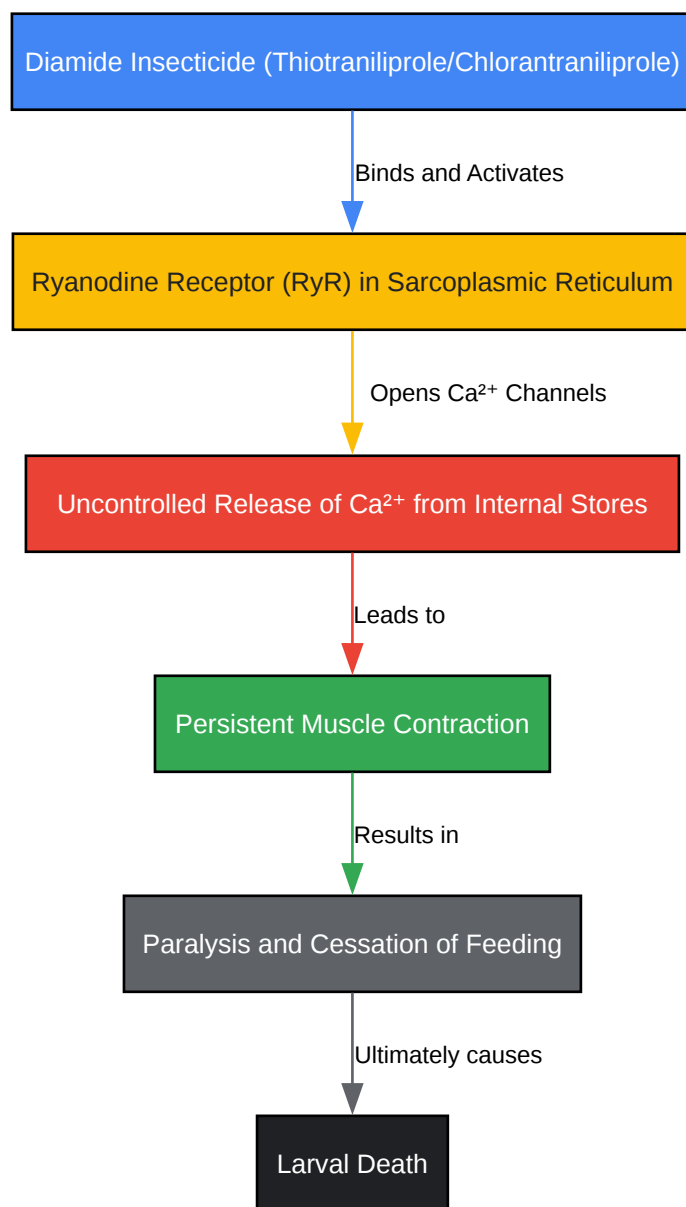
## Visualizing Methodologies and Pathways

To further clarify the processes involved in efficacy testing and the mode of action of these insecticides, the following diagrams are provided.



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*General workflow for insecticide bioassays.*



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*Mode of action for diamide insecticides.*

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